

2-Aminobiphenyl hydrochloride CAS number and safety data sheet

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Compound of Interest

Compound Name: 2-Aminobiphenyl hydrochloride

Cat. No.: B1276960

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An In-depth Technical Guide to 2-Aminobiphenyl Hydrochloride

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development on the safe handling, physicochemical properties, and toxicological profile of **2-Aminobiphenyl hydrochloride**.

Chemical Identification

Identifier	Value
Chemical Name	2-Aminobiphenyl hydrochloride
Synonyms	2-Biphenylamine hydrochloride, [1,1'-Biphenyl]-2-amine, hydrochloride
CAS Number	2185-92-4[1][2][3]
Molecular Formula	C ₁₂ H ₁₂ ClN[1][3]
Molecular Weight	205.68 g/mol [1][3]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of 2-Aminobiphenyl and its hydrochloride salt. Data for the free base (2-Aminobiphenyl, CAS: 90-41-5) is often

reported and is included for reference.

Property	Value	Source
Appearance	Pale yellow crystals or off-white chunky solid.[3]	PubChem[3]
Melting Point	197 °C (decomposes) for hydrochloride salt.[3] 47-50 °C for free base.[4]	PubChem[3], Sigma-Aldrich[4]
Boiling Point	299 °C (for free base).[4][5]	PubChem[5], Sigma-Aldrich[4]
Solubility	Soluble in water (as hydrochloride salt). Insoluble in water (for free base).[2][4]	NOAA[2], Sigma-Aldrich[4]
Vapor Density	5.8 (vs air) for free base.[4]	Sigma-Aldrich[4]
Flash Point	153 °C (closed cup) for free base.[4]	Sigma-Aldrich[4]

Safety and Hazard Information

2-Aminobiphenyl hydrochloride is a hazardous substance and requires careful handling. The following tables outline its hazard classification and toxicological data.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[6][7][8]
Carcinogenicity	2	H351: Suspected of causing cancer.[6][7][8]
Hazardous to the Aquatic Environment, Long-Term Hazard	3	H412: Harmful to aquatic life with long lasting effects.[6][7]

Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	2340 mg/kg[8]
LD50	Rabbit	Oral	1020 mg/kg

Experimental Protocols

Detailed methodologies for key experiments and procedures involving **2-Aminobiphenyl hydrochloride** are crucial for safety and reproducibility.

Safe Handling and Storage Protocol

This protocol outlines the essential steps for safely handling and storing **2-Aminobiphenyl hydrochloride** in a laboratory setting.

- **Engineering Controls:** Always handle this compound within a certified chemical fume hood to avoid inhalation of dust or vapors. Ensure that eyewash stations and safety showers are readily accessible.[9]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile rubber), and safety goggles with side shields.[4][6] For operations that may generate dust, a NIOSH-approved respirator is recommended.
- **Handling:** Avoid direct contact with the skin and eyes.[6] Do not eat, drink, or smoke in the handling area.[6][7] Wash hands thoroughly after handling.[6]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[6] Keep away from incompatible materials such as strong oxidizing agents.[9] The substance should be stored locked up.[6]

Emergency Spill Response Protocol

In the event of a spill, the following procedures should be followed:

- **Evacuate:** Immediately evacuate the area and restrict access.

- Ventilate: Ensure the area is well-ventilated.
- Containment (Minor Spill): For small spills, dampen the solid material with 60-70% ethanol to minimize dust generation.^[5] Carefully sweep or vacuum the material and place it into a sealed, labeled container for disposal.^{[5][6]}
- Containment (Major Spill): For large spills, alert the institution's emergency response team.^[6]
- Decontamination: Clean the spill area thoroughly with a soap and water solution.^[3]
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.^[6]

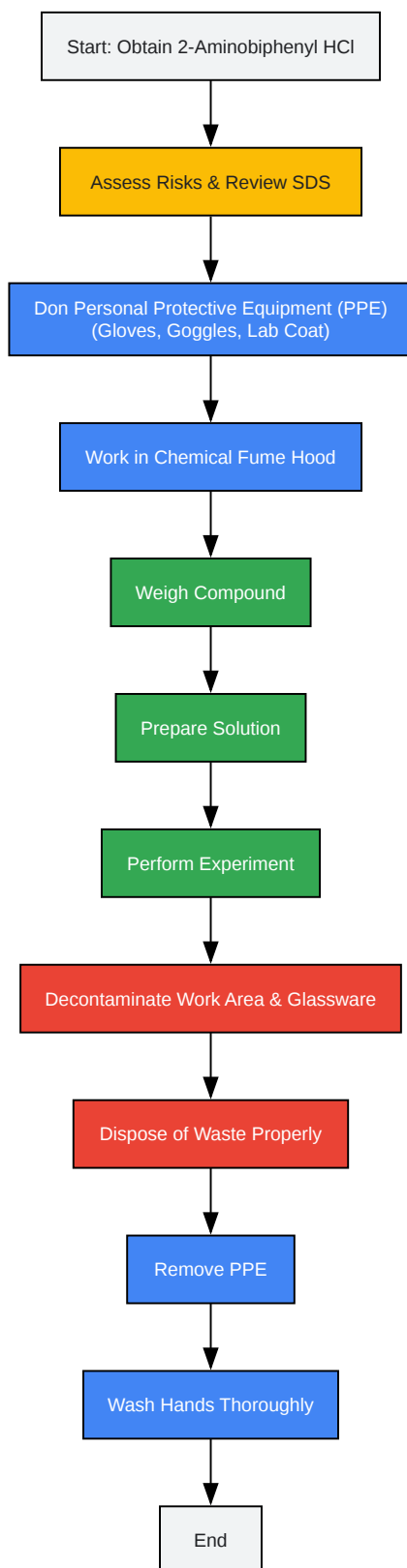
Ames Test for Mutagenicity (General Methodology)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Bacterial Strains: Use several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it).
- Metabolic Activation: The test is performed with and without a fraction of rat liver homogenate (S9 mix) to simulate metabolic activation in mammals.
- Exposure: The bacterial strains are exposed to various concentrations of **2-Aminobiphenyl hydrochloride** on a petri dish with a minimal amount of histidine.
- Incubation: The plates are incubated for 48-72 hours.
- Evaluation: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have mutated back to being able to synthesize histidine) compared to the control plates. This suggests that the substance is a mutagen.

Diagrams and Visualizations

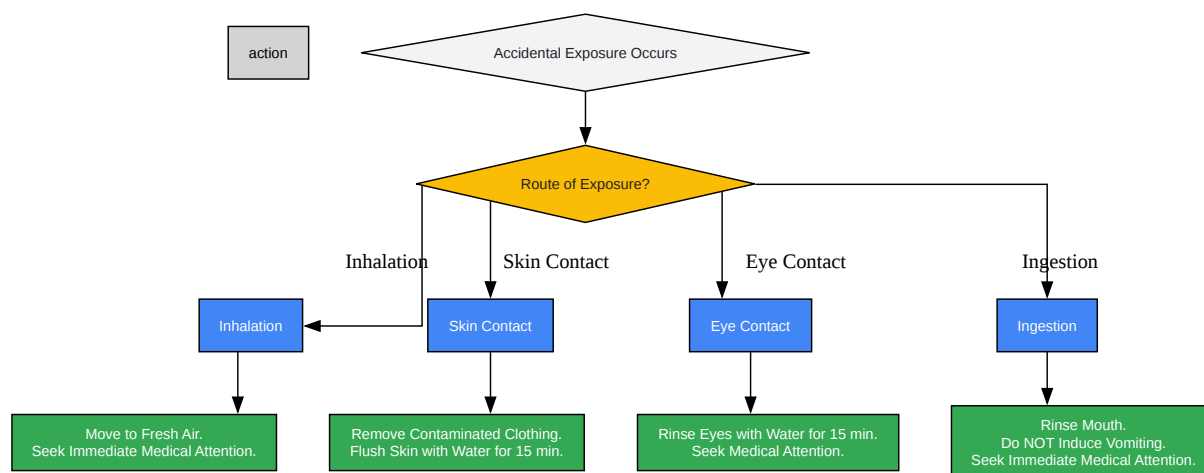
Logical Workflow for Safe Handling of **2-Aminobiphenyl Hydrochloride**



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Caption: A stepwise workflow for the safe handling of **2-Aminobiphenyl hydrochloride** in the laboratory.

Emergency Response Logic for Accidental Exposure



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Caption: Decision-making workflow for first aid response to accidental exposure to 2-Aminobiphenyl HCl.

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